

4'-Fluoroacetophenone (CAS No. 403-42-9): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Fluoroacetophenone

Cat. No.: B120862

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core properties, synthesis, and potential applications of **4'-Fluoroacetophenone** (CAS No. 403-42-9), a key building block in medicinal chemistry and materials science. The strategic incorporation of a fluorine atom onto the acetophenone scaffold imparts unique physicochemical properties that are highly sought after in the design of novel therapeutic agents and advanced materials.

Core Properties of 4'-Fluoroacetophenone

4'-Fluoroacetophenone is a colorless to pale yellow liquid at room temperature.^{[1][2]} Its key physical and chemical properties are summarized in the tables below.

Chemical and Physical Properties

Property	Value	Reference(s)
CAS Number	403-42-9	[2]
Molecular Formula	C ₈ H ₇ FO	[2]
Molecular Weight	138.14 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1][2]
Melting Point	4 °C	[1]
Boiling Point	196 °C	[2]
Density	1.138 g/mL at 25 °C	[2]
Refractive Index (n _{20/D})	1.511	[2]
Flash Point	71 °C	[1]
Solubility	Sparingly soluble in water, soluble in organic solvents like ethanol and ether.	[3]
Stability	Stable under normal temperatures and pressures.	[3]

Spectroscopic Data

Spectroscopy	Key Features and Peaks	Reference(s)
^1H NMR (500 MHz, CDCl_3)	δ 7.97-8.00 (q, 2H), 7.13 (t, J = 8.8 Hz, 2H), 2.58 (s, 3H)	[4]
^{13}C NMR (125 MHz, CDCl_3)	δ 196.4, 186.8, 184.7, 133.6, 131.0, 130.9, 115.7, 115.5, 26.5	[4]
Mass Spectrometry (EI)	Molecular Ion (M^+): m/z 138. Key Fragments: m/z 123 ($\text{M}-\text{CH}_3$) $^+$, 95 ($\text{M}-\text{COCH}_3$) $^+$, 75	[5][6]
Infrared (IR)	Bands around 1684 cm^{-1} (C=O stretching), 3000 cm^{-1} (aromatic C-H stretching), 1600 cm^{-1} (C=C ring stretching), and 848 cm^{-1} (para-substituted benzene).	[7]

Experimental Protocols

Detailed methodologies for the synthesis of **4'-Fluoroacetophenone** are crucial for its application in research and development. Below are protocols for common synthetic routes.

Protocol 1: Friedel-Crafts Acylation of Fluorobenzene

This classic method involves the electrophilic aromatic substitution of fluorobenzene with an acylating agent in the presence of a Lewis acid catalyst.[8]

Materials:

- Fluorobenzene
- Acetyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Anhydrous Dichloromethane (DCM)

- Hydrochloric acid (HCl), 5% aqueous solution
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, dropping funnel, condenser, magnetic stirrer, ice bath.

Procedure:

- To a stirred suspension of anhydrous aluminum chloride in anhydrous dichloromethane at 0 °C under a nitrogen atmosphere, slowly add acetyl chloride.
- After the formation of the acylium ion complex, add fluorobenzene dropwise via a dropping funnel, maintaining the temperature at 0 °C.
- Once the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, carefully pour the reaction mixture into a beaker containing crushed ice and 5% HCl solution to quench the reaction and decompose the aluminum chloride complex.
- Separate the organic layer and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation or column chromatography on silica gel to yield pure **4'-Fluoroacetophenone**.

Protocol 2: Oxidation of 4-Fluorostyrene Derivatives

An alternative approach involves the oxidation of a suitable 4-fluorostyrene precursor.[9]

Materials:

- Substituted 4-fluorostyrene
- N-hydroxyphthalimide (NHPI)
- Dimethylacetamide (DMA)
- Water
- Oxygen (O₂)
- Schlenk flask, magnetic stirrer, oil bath.

Procedure:

- In a Schlenk flask, combine N-hydroxyphthalimide (10 mol%), the substituted 4-fluorostyrene (1.0 eq), dimethylacetamide, and water (1.0 eq).
- Stir the reaction mixture at 80 °C under an oxygen atmosphere for 24 hours.
- Monitor the reaction by TLC.
- After cooling to room temperature, add a standard (e.g., dodecane) and ethyl acetate.
- Purify the resulting mixture by column chromatography on silica gel to obtain **4'-Fluoroacetophenone**.

Applications in Drug Development and Signaling Pathways

The presence of the fluorine atom in **4'-Fluoroacetophenone** can significantly enhance the metabolic stability and bioavailability of drug candidates.^[1] Derivatives of this compound have been investigated for a range of biological activities.

Enzyme Inhibition

Derivatives of **4'-Fluoroacetophenone** have shown potential as inhibitors of various enzymes, including:

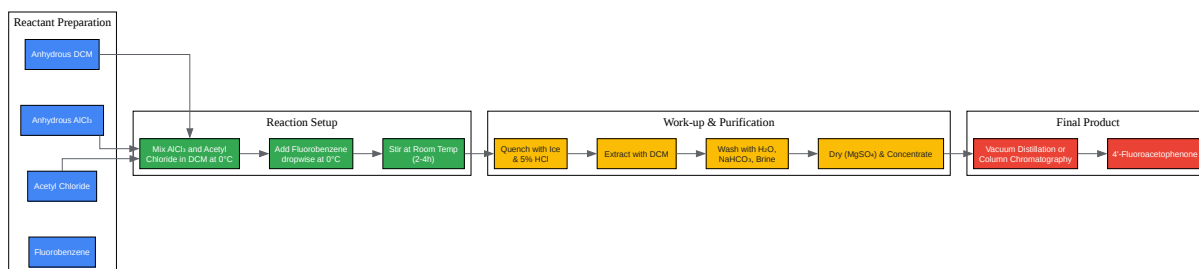
- HMG-CoA Reductase: An important target in cholesterol biosynthesis.[1]
- Carbonic Anhydrase: Sulfonamide derivatives incorporating the 4-fluorophenyl moiety have demonstrated potent inhibition of human carbonic anhydrase I and II isoforms.[10]

Signaling Pathway Modulation

Notably, **4'-Fluoroacetophenone** itself has been identified as an activator of AMP-activated protein kinase (AMPK).[3][11] AMPK is a crucial regulator of cellular energy homeostasis, and its activation has therapeutic implications in metabolic diseases and cancer.[3][11]

Visualizations

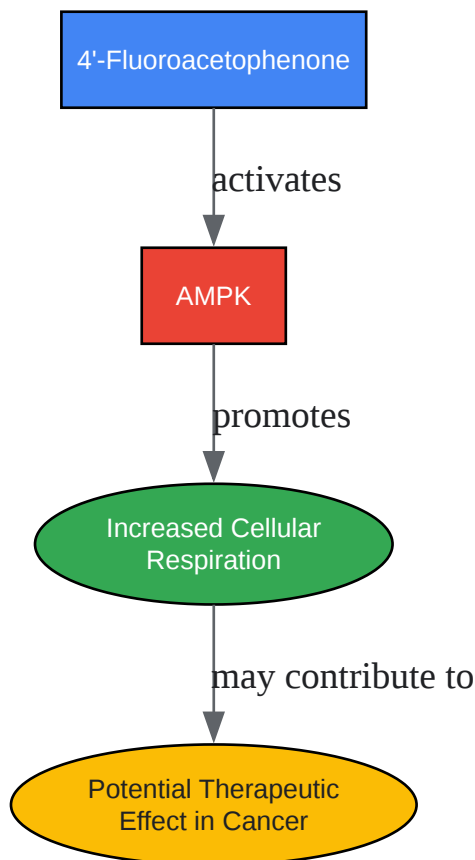
Logical Workflow for Friedel-Crafts Acylation



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **4'-Fluoroacetophenone** via Friedel-Crafts acylation.

AMPK Activation Signaling Pathway



[Click to download full resolution via product page](#)

Caption: Proposed signaling pathway of **4'-Fluoroacetophenone** activating AMPK.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4'-Fluoroacetophenone (CAS 403-42-9) - High-Purity Supplier [benchchem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 4'-Fluoroacetophenone | 403-42-9 | FF37945 | Biosynth [biosynth.com]

- 4. rsc.org [rsc.org]
- 5. 4-Fluoroacetophenone(403-42-9) MS spectrum [chemicalbook.com]
- 6. 4'-Fluoroacetophenone | C₈H₇FO | CID 9828 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Friedel-Crafts Acylation [organic-chemistry.org]
- 9. Page loading... [guidechem.com]
- 10. bocsci.com [bocsci.com]
- 11. 4'-Fluoroacetophenone | SJZ Chem-Pharm Co., Ltd. [sjzchem-pharm.com]
- To cite this document: BenchChem. [4'-Fluoroacetophenone (CAS No. 403-42-9): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120862#4-fluoroacetophenone-cas-number-403-42-9-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com